

# Pivalolactone: An In-depth Technical Guide to Safety, Handling, and Material Safety Data

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## Compound of Interest

Compound Name: Pivalolactone

Cat. No.: B016579

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and material safety data sheet (MSDS) information for **Pivalolactone** (CAS 1955-45-9). The information is intended to enable researchers, scientists, and drug development professionals to work with this compound in a safe and informed manner.

## Chemical and Physical Properties

**Pivalolactone**, also known as 3,3-dimethyl-2-oxetanone, is a clear, colorless liquid.<sup>[1]</sup> While some physical and chemical properties are available, it is noteworthy that flash point data is not readily available in published literature, though the compound is considered combustible.<sup>[1][2]</sup>

Table 1: Physical and Chemical Properties of **Pivalolactone**

Property	Value	Reference(s)
CAS Number	1955-45-9	[1]
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O <sub>2</sub>	[3]
Molecular Weight	100.13 g/mol	[3]
Appearance	Clear, colorless liquid	[1][4]
Boiling Point	51 °C @ 20 mmHg 131.6°C at 760 mmHg	[2][3][4]
Melting Point	-12.9 °C -24.30 °C (Predicted)	[2][3]
Density	0.9971 g/cm <sup>3</sup> (estimate) ~1.0 g/cm <sup>3</sup> (Predicted) 1.032g/cm <sup>3</sup>	[2][3][4]
Solubility	Soluble in Chloroform.[2][3] Slowly hydrolyzes in water.[1]	[1][2][3]
Stability	Stable. Combustible.[2] Unstable in water.[1]	[1][2]

## Toxicological Information

**Pivalolactone** is a compound of significant toxicological concern. It is classified as a poison by ingestion and a questionable carcinogen with experimental carcinogenic and tumorigenic data. [2][3] Mutagenicity has also been reported.[2][3]

## Acute Toxicity

Specific LD50 (oral, dermal) and LC50 (inhalation) values for **Pivalolactone** are not readily available in the reviewed literature. However, it is designated as a poison by ingestion.[2][3] Given the lack of specific acute toxicity data, extreme caution should be exercised when handling this compound.

## Carcinogenicity

A bioassay for possible carcinogenicity was conducted by the National Toxicology Program (NTP) using Fischer 344 rats and B6C3F1 mice.[5] The study found that under the conditions

of the bioassay, **pivalolactone** was carcinogenic to both male and female Fischer 344 rats, causing squamous-cell carcinomas and papillomas of the forestomach.[5][6] However, the study provided no evidence for the carcinogenicity of **pivalolactone** in B6C3F1 mice of either sex.[5][6]

Table 2: Summary of NCI Carcinogenicity Bioassay of **Pivalolactone**

Species	Sex	Administration Route	Doses	Duration	Findings	Reference(s)
Fischer 344 Rats	Male & Female	Gavage	150 and 300 mg/kg/day	103 weeks	Carcinogenic: Squamous-cell carcinomas and papillomas of the forestomach.	[5][6]
B6C3F1 Mice	Male & Female	Gavage	75 and 150 mg/kg/day	102 weeks	No evidence of carcinogenicity.	[5][6]

## Genotoxicity

**Pivalolactone** has shown positive results for mutagenicity in *Salmonella typhimurium* and *Escherichia coli*. [7]

## Handling and Storage

Given the hazardous nature of **Pivalolactone**, stringent safety protocols must be followed during its handling and storage.

## Personal Protective Equipment (PPE)

A comprehensive assessment of personal protective equipment is critical. The following are minimum recommendations:

- **Gloves:** Chemical-resistant gloves (e.g., Tyvek-type disposable sleeves taped to gloves) should be worn.[\[1\]](#)
- **Eye Protection:** Chemical safety goggles and a face shield are mandatory.
- **Respiratory Protection:** A NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used, especially when handling the neat compound or in situations with potential for aerosolization.[\[8\]](#) In case of inadequate ventilation, respiratory protection is required.[\[8\]](#)
- **Protective Clothing:** A lab coat, long pants, and closed-toe shoes are required. Disposable Tyvek-type protective clothing should be considered.[\[1\]](#)

## Engineering Controls

All work with **Pivalolactone** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[9\]](#) An emergency eyewash station and safety shower must be readily accessible.[\[9\]](#)

## Storage

**Pivalolactone** should be stored under ambient temperatures.[\[8\]](#) Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[8\]](#)

## Experimental Protocol: Safe Handling in a Research Setting

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly and the chemical fume hood is functioning properly. Have a spill kit readily available.
- **Aliquoting:** If aliquoting from a larger container, perform the procedure in the chemical fume hood. Use appropriate tools to minimize the generation of aerosols.

- Reactions: Set up reactions involving **Pivalolactone** in the chemical fume hood. Ensure all glassware is properly secured.
- Post-Handling: After handling, decontaminate all surfaces and equipment that may have come into contact with **Pivalolactone**. Remove and dispose of PPE as hazardous waste. Wash hands thoroughly with soap and water.

## Emergency Procedures

### Spills

In the event of a **Pivalolactone** spill, the following protocol should be followed:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[9]
- Ventilate: Ensure the area is well-ventilated by using the chemical fume hood.[9]
- Ignition Sources: Remove all sources of ignition from the area.[1]
- Containment: For small spills, use absorbent paper to pick up the liquid material.[1]
- Collection: Seal contaminated clothing and absorbent paper in a vapor-tight plastic bag for disposal.[1]
- Decontamination: Wash all contaminated surfaces with 60-70% ethanol followed by a soap and water solution.[1] Do not re-enter the area until it has been verified as clean by a safety officer.[1]

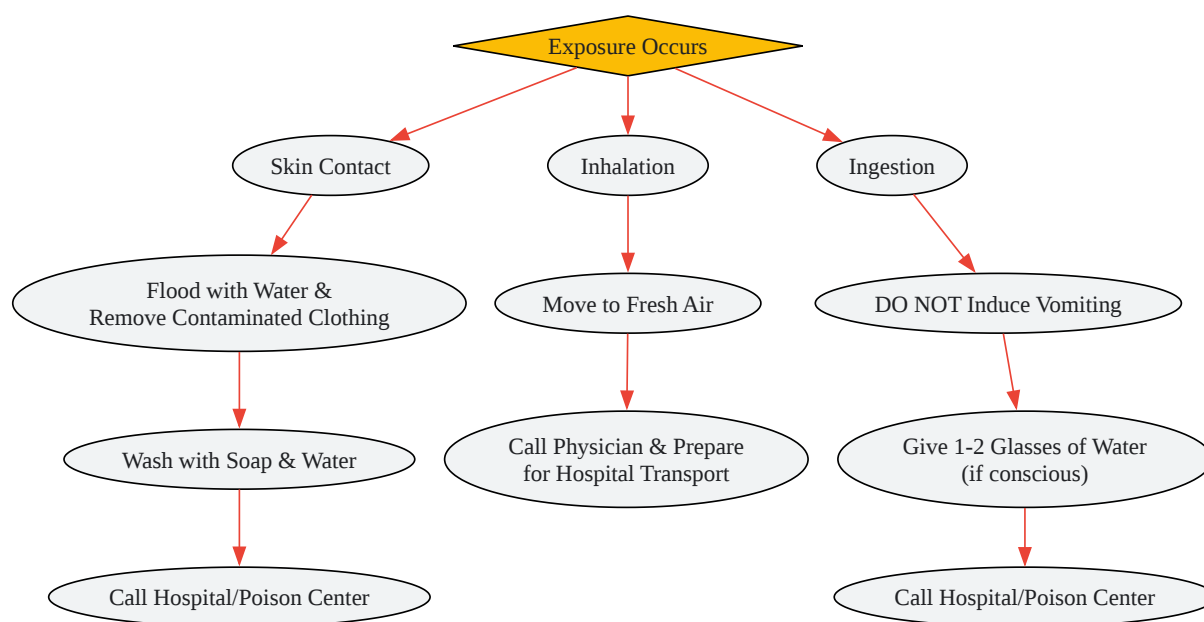


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Caption: **Pivalolactone** Spill Response Workflow.

## First Aid

- Skin Contact: Immediately flood the affected skin with water while removing and isolating all contaminated clothing.[1] Gently wash all affected skin areas thoroughly with soap and water.[1] Immediately call a hospital or poison control center.[1]
- Inhalation: Immediately leave the contaminated area and take deep breaths of fresh air.[1] Call a physician and be prepared to transport the victim to a hospital, even if no symptoms develop.[1]
- Ingestion: DO NOT induce vomiting.[1] If the victim is conscious and not convulsing, give 1 or 2 glasses of water to dilute the chemical and immediately call a hospital or poison control center.[1]



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Caption: First Aid Protocol for **Pivalolactone** Exposure.

## Stability and Reactivity

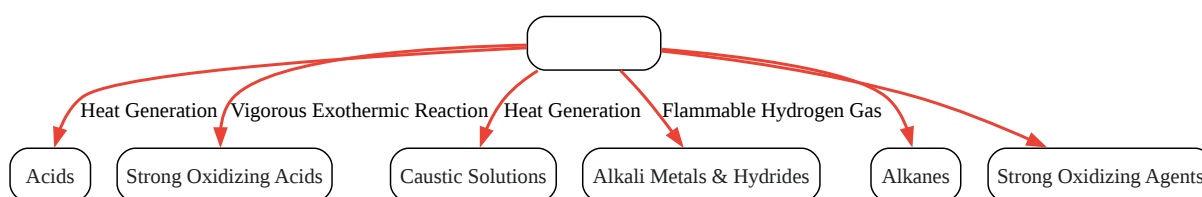
### Chemical Stability

**Pivalolactone** is stable under normal conditions but is unstable in water, where it slowly hydrolyzes.[1][2]

### Incompatible Materials

As an ester, **Pivalolactone** is incompatible with the following:

- Acids: Reacts with acids to liberate heat.[1][2]
- Strong Oxidizing Acids: May cause a vigorous, exothermic reaction that could ignite the products.[1][2]
- Caustic Solutions: Interaction generates heat.[1][2]
- Alkali Metals and Hydrides: Mixing generates flammable hydrogen gas.[1][2]
- Alkanes: This chemical is incompatible with alkanes.[1][2]
- Strong Oxidizing Agents[2]



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Caption: Chemical Incompatibilities of **Pivalolactone**.

### Hazardous Decomposition Products

When heated to decomposition, **Pivalolactone** emits acrid smoke and irritating fumes.[2][3]

## Disposal Considerations

Waste **Pivalolactone** and contaminated materials should be disposed of as hazardous waste in accordance with local, state, and federal regulations. Containers should be sealed, clearly labeled, and stored in a designated safe area pending disposal.

## Fire Fighting Measures

Fires involving **Pivalolactone** can be controlled with a dry chemical, carbon dioxide, or Halon extinguisher.<sup>[1]</sup> As it is considered combustible, appropriate precautions should be taken to prevent ignition.<sup>[1][2]</sup>

This guide is intended as a summary of available safety and handling information for **Pivalolactone** and should be used in conjunction with a comprehensive risk assessment and adherence to all applicable safety regulations. Always consult the most current Safety Data Sheet (SDS) before working with this chemical.

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